

Elemental Composition and Isotopic Distribution

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Compound of Interest

Compound Name: Mecoprop-d3

Cat. No.: B562984

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Mecoprop-d3 is an isotopically labeled form of the herbicide Mecoprop. Its chemical structure is intentionally enriched with three deuterium atoms. The molecular formula for **Mecoprop-d3** is $C_{10}H_8D_3ClO_3$.^{[1][2]} The presence of these deuterium atoms is critical for its use as an internal standard in quantitative analysis, typically by mass spectrometry.

Understanding the natural isotopic abundance of the other elements (Carbon, Hydrogen, Chlorine, and Oxygen) is crucial for accurate mass spectral interpretation and quantification. The following tables summarize the natural abundances of the stable isotopes for each element present in the unlabeled positions of the molecule.

Data Presentation: Natural Abundance of Constituent Elements

Table 1: Natural Isotopic Abundance of Carbon

Isotope	Atomic Mass (Da)	Natural Abundance (%)
^{12}C	12.000000	~98.9%
^{13}C	13.003355	~1.1%

Data sourced from various studies on carbon isotope ratios.^{[3][4][5]}

Table 2: Natural Isotopic Abundance of Hydrogen

Isotope	Name	Atomic Mass (Da)	Natural Abundance (%)
^1H	Protium	1.007825	>99.98%
^2H	Deuterium	2.014102	~0.015%

The eight non-labeled hydrogen positions in **Mecoprop-d3** follow this natural distribution.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 3: Natural Isotopic Abundance of Chlorine | Isotope | Atomic Mass (Da) | Natural Abundance (%) | | :--- | :--- | :--- | :--- | | ^{35}Cl | 34.968853 | 75.77% | | ^{37}Cl | 36.965903 | 24.23% |
The isotopic signature of chlorine is distinctive due to the high abundance of ^{37}Cl .[\[9\]](#)[\[10\]](#)[\[11\]](#)

Table 4: Natural Isotopic Abundance of Oxygen | Isotope | Atomic Mass (Da) | Natural Abundance (%) | | :--- | :--- | :--- | :--- | | ^{16}O | 15.994915 | 99.76% | | ^{17}O | 16.999131 | 0.04% | | ^{18}O | 17.999160 | 0.20% | Oxygen's heavy isotopes, while rare, contribute to the M+1 and M+2 peaks in mass spectrometry.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols: Determination of Isotopic Abundance

The determination of isotopic abundance is primarily accomplished through Mass Spectrometry (MS). This analytical technique measures the mass-to-charge ratio (m/z) of ions, allowing for the differentiation of isotopes.

Methodology: Isotope Ratio Mass Spectrometry (IRMS)

A typical experimental workflow for determining the isotopic composition of a compound like **Mecoprop-d3** involves the following steps:

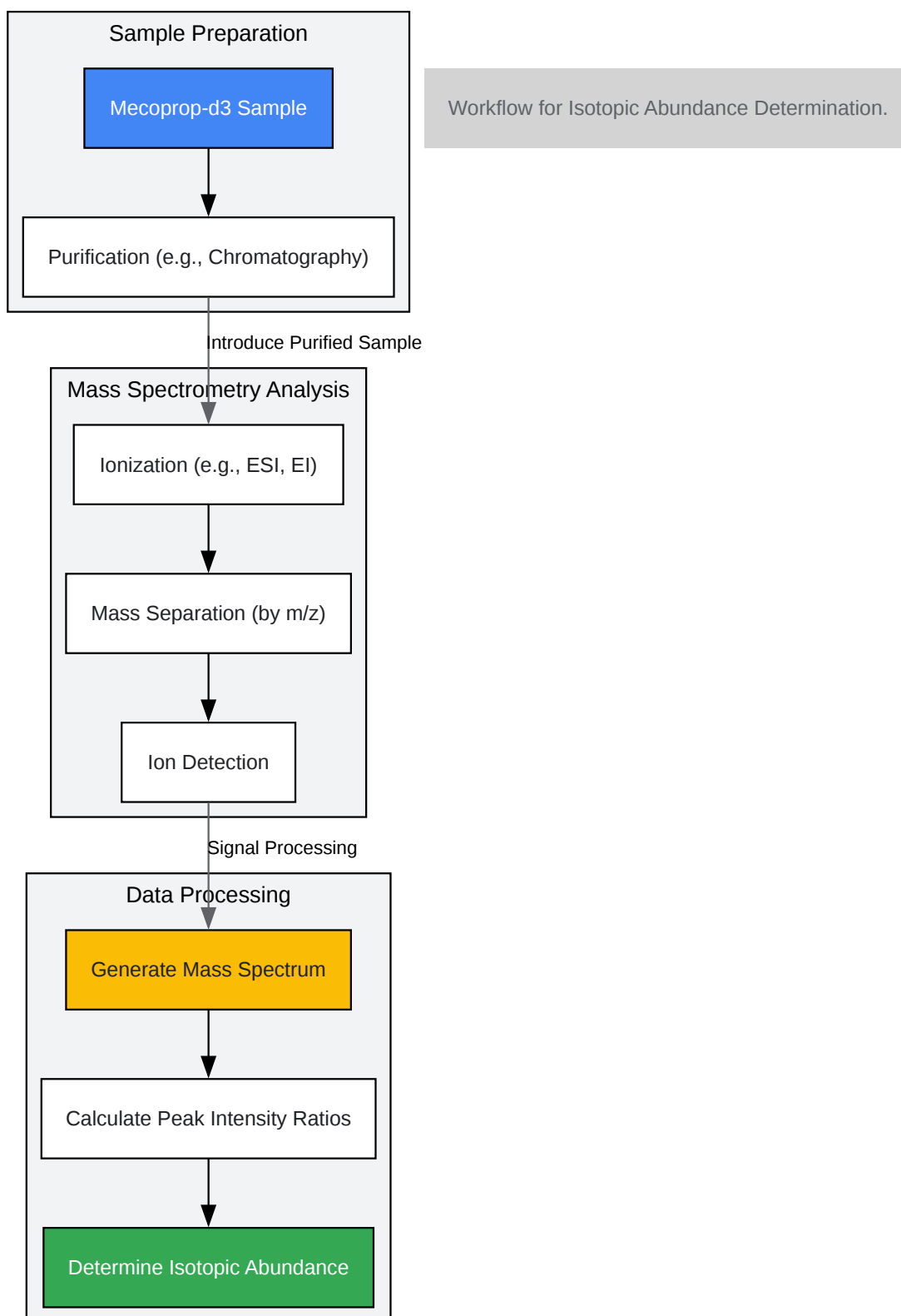
- **Sample Preparation:** The **Mecoprop-d3** sample is purified to remove any contaminants that could interfere with the analysis. For organic compounds, this may involve techniques like chromatography (Gas or Liquid).
- **Ionization:** The purified sample is introduced into the mass spectrometer's ion source. Various ionization techniques can be used, such as Electron Ionization (EI) for volatile

compounds or Electrospray Ionization (ESI) for less volatile ones. The goal is to create charged molecules (ions) without significantly altering their isotopic composition.

- **Mass Analysis:** The generated ions are accelerated into a mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio. Common types of mass analyzers include magnetic sectors, quadrupoles, and time-of-flight (TOF) tubes. For high-precision isotope ratio measurements, magnetic sector instruments are often preferred.
- **Detection:** The separated ions are detected by a device such as an electron multiplier or a Faraday cup. The detector measures the intensity of the ion current for each specific m/z value.
- **Data Analysis:** The relative intensities of the ion signals corresponding to the different isotopic masses (isotopologues) are measured. For example, for the molecular ion of Mecoprop, the instrument would measure the intensity of the primary peak (M) containing the most abundant isotopes (e.g., ^{12}C , ^1H , ^{35}Cl , ^{16}O) and the intensities of the M+1, M+2, etc., peaks, which contain one or more heavier isotopes. The natural abundance is calculated from the ratio of these peak intensities.

Visualization of Workflow

The following diagram illustrates the logical workflow for the analysis of isotopic abundance in **Mecoprop-d3**.



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Caption: Workflow for Isotopic Abundance Determination.

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